

# INCB3619 solubility issues and best solvents

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## Compound of Interest

Compound Name: INCB3619

Cat. No.: B1671818

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## INCB3619 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and use of **INCB3619**, a potent inhibitor of ADAM10 and ADAM17.

## Frequently Asked Questions (FAQs)

Q1: What is **INCB3619** and what is its mechanism of action?

**INCB3619** is a selective and orally active inhibitor of the metalloproteinases ADAM10 and ADAM17, with IC<sub>50</sub> values of 22 nM and 14 nM, respectively.<sup>[1]</sup> It also shows inhibitory activity against MMP12 and MMP15. By inhibiting ADAM10 and ADAM17, **INCB3619** can interfere with the shedding of various cell surface proteins, thereby affecting signaling pathways involved in cancer cell proliferation and survival, such as the HER/EGFR pathways.<sup>[1]</sup>

Q2: What are the primary research applications for **INCB3619**?

**INCB3619** is primarily used in cancer research to study the roles of ADAM10 and ADAM17 in tumor growth and to evaluate their potential as therapeutic targets. It has been shown to inhibit the proliferation of cancer cell lines and exhibit anti-tumor activity in xenograft models.<sup>[1]</sup> Specifically, it can inhibit the heregulin-dependent HER3-Akt pathway and EGFR ligand signaling.<sup>[1]</sup>

Q3: What are the recommended storage conditions for **INCB3619**?

For optimal stability, **INCB3619** powder should be stored at -20°C for up to 3 years. Once dissolved in a solvent, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[1]</sup>

## Solubility and Solvents

**INCB3619** is a hydrophobic molecule, and its solubility is a critical factor for successful in vitro and in vivo experiments.

## Recommended Solvents

The primary recommended solvent for **INCB3619** is Dimethyl Sulfoxide (DMSO).

Solvent	Concentration	Notes
DMSO	100 mg/mL (241.86 mM)	Use of newly opened, anhydrous (hygroscopic) DMSO is crucial. Ultrasonic treatment may be required to achieve full dissolution. <sup>[1]</sup>

Note: There is limited publicly available data on the solubility of **INCB3619** in other common laboratory solvents such as ethanol, PBS, or water. It is expected to have very low solubility in aqueous solutions. As a general characteristic of hydroxamic acid derivatives, solubility may be slightly enhanced in alkaline aqueous solutions, though this should be experimentally verified.

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **INCB3619**, a common starting concentration for in vitro experiments.

Materials:

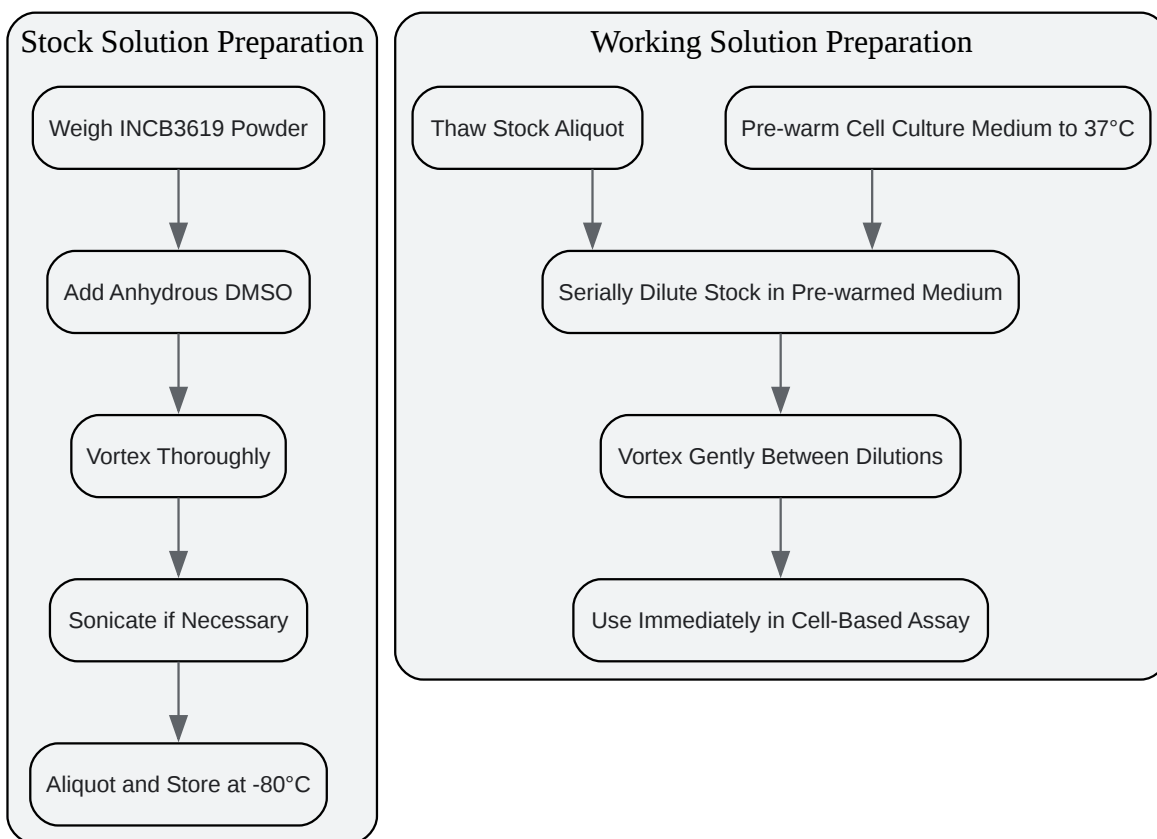
- **INCB3619** powder (Molecular Weight: 413.47 g/mol )
- Anhydrous, sterile DMSO

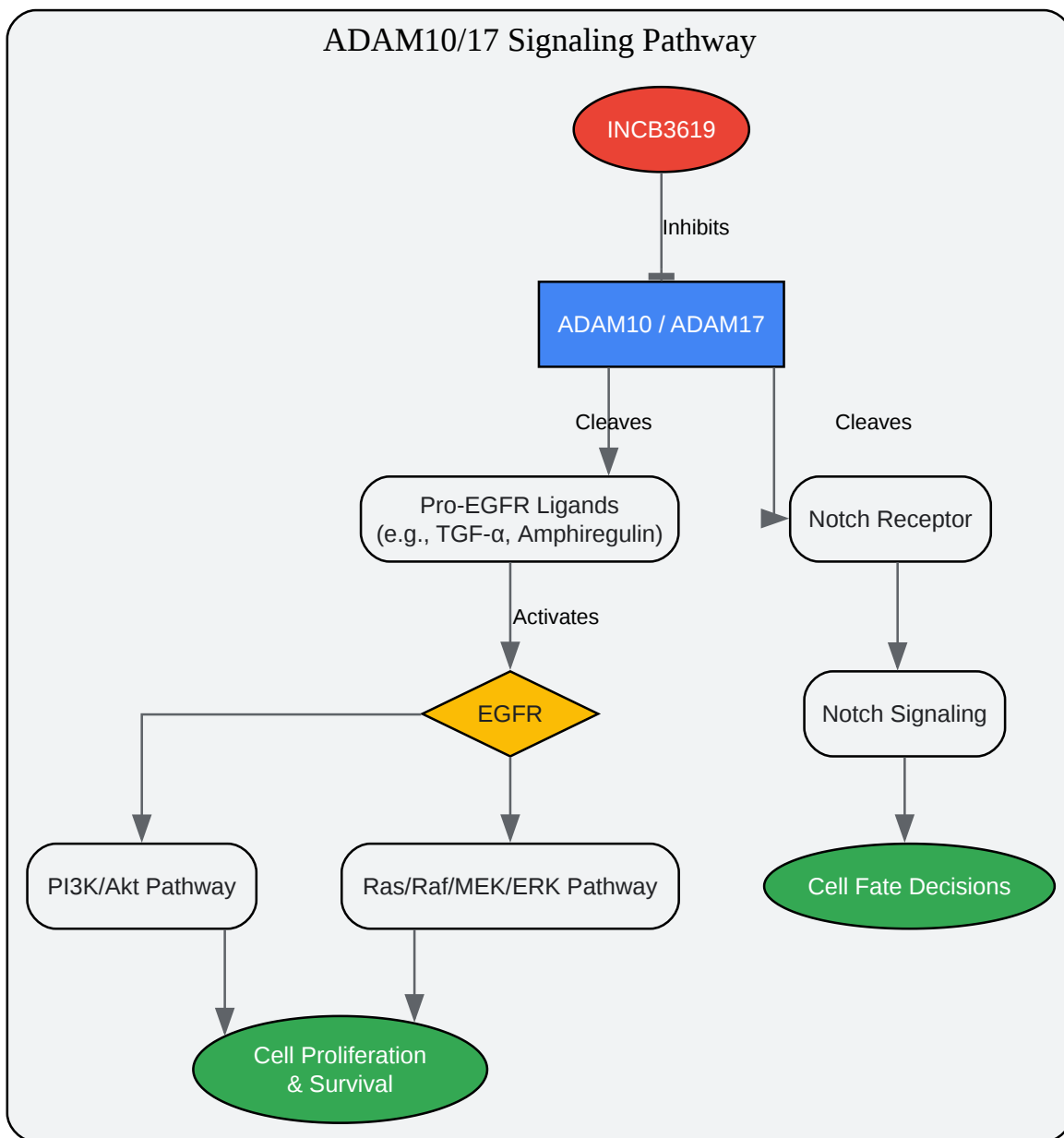
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath (optional)

#### Procedure:

- **Weighing:** Accurately weigh the desired amount of **INCB3619** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.13 mg of **INCB3619**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **INCB3619** powder in a sterile microcentrifuge tube.
- **Mixing:** Vortex the solution thoroughly for several minutes to facilitate dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minute intervals until the solution is clear.
- **Storage:** Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes and store at -20°C or -80°C.

## Workflow for Preparing Working Solutions





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## References

- 1. medchemexpress.com [medchemexpress.com]
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